

An In-depth Technical Guide to the Physical Properties of Anhydrous Gold Tribromide

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Compound of Interest

Compound Name: Gold tribromide

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Introduction

Anhydrous gold(III) bromide (AuBr_3), also known as auric bromide, is a significant compound in the fields of chemistry and materials science. Its utility as a catalyst in various organic reactions and as a precursor for the synthesis of other gold compounds, including nanoparticles, makes a thorough understanding of its physical properties essential for its effective application. This guide provides a comprehensive overview of the known physical characteristics of anhydrous **gold tribromide**, supported by experimental methodologies and structural data. In its solid state and in non-coordinating solvents, **gold tribromide** exists predominantly as a dimer, Au_2Br_6 .^[1]

General and Spectroscopic Properties

Anhydrous **gold tribromide** is a fascinating material with distinct physical and spectroscopic characteristics. A summary of these properties is presented in the table below.

Property	Value	Reference(s)
Chemical Formula	AuBr ₃	[2][3]
Molecular Weight	436.69 g/mol	[2]
Appearance	Dark red to black crystalline solid or powder; also described as blue to grey.	[2][4]
Odor	Odorless	
CAS Number	10294-28-7	[3]

Crystallographic and Structural Data

Anhydrous **gold tribromide** exists as a dimer, Au₂Br₆, with a planar structure where two gold atoms are bridged by two bromine atoms.[4] Each gold atom is in a square planar coordination environment with bond angles of approximately 90 degrees.[4] The crystal structure is monoclinic and belongs to the P2₁/c space group.

Structural Parameter	Value	Reference(s)
Crystal System	Monoclinic	
Space Group	P2 ₁ /c	
Au-Br Bond Length	2.42 - 2.51 Å	

Thermal Properties

The thermal stability of anhydrous **gold tribromide** is a critical parameter for its use in high-temperature reactions. It is known to decompose upon heating.

Thermal Property	Value	Reference(s)
Melting Point	97.5 °C (decomposes)	[2]
Decomposition Temperature	Approximately 150-160 °C	[5][6]

Solubility Profile

The solubility of anhydrous **gold tribromide** has been qualitatively described in various solvents. Quantitative data remains scarce in the literature.

Solvent	Solubility	Reference(s)
Water	Sparingly soluble	[5]
Ethanol	Slightly soluble	[7]
Diethyl Ether	Soluble	[5]
Methyl Acetate	Soluble	[5]

Experimental Protocols

Synthesis of Anhydrous Gold Tribromide

A common method for the synthesis of anhydrous **gold tribromide** involves the direct reaction of elemental gold with liquid bromine.[4]

Materials:

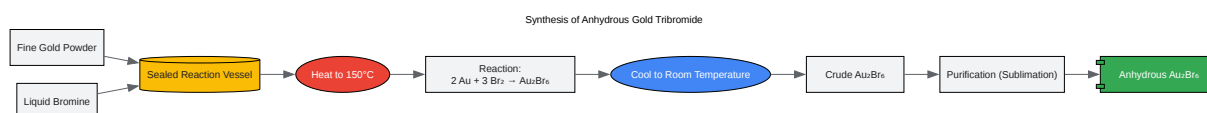
- Fine gold powder
- Liquid bromine (excess)
- Sealed reaction vessel

Procedure:

- Place the fine gold powder in a suitable sealed reaction vessel.
- Carefully add an excess of liquid bromine to the vessel.
- Heat the sealed vessel to 150 °C.[2]
- Maintain the temperature to allow the reaction to proceed to completion. The reaction is: 2
$$\text{Au} + 3 \text{Br}_2 \rightarrow \text{Au}_2\text{Br}_6$$
[2]

- After the reaction is complete, cool the vessel to room temperature.
- The crude **gold tribromide** can be purified by sublimation.

Experimental Workflow for Synthesis



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Caption: Workflow for the synthesis of anhydrous **gold tribromide**.

Determination of Melting Point

The melting point of the air- and moisture-sensitive anhydrous **gold tribromide** should be determined using a sealed capillary method.

Apparatus:

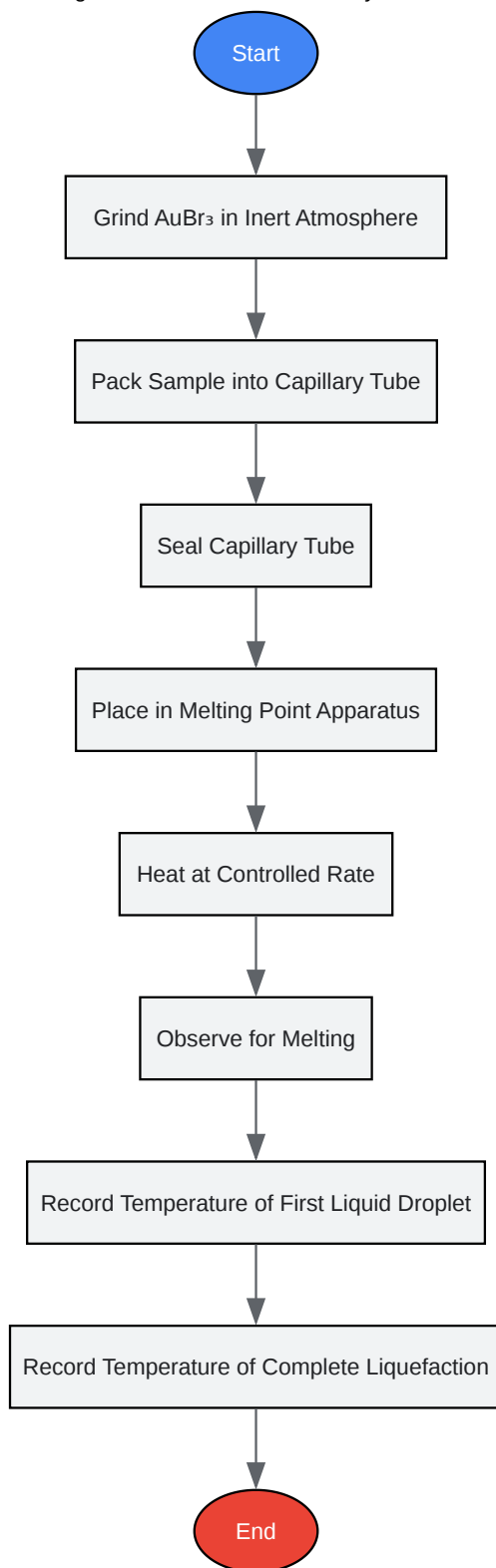
- Melting point apparatus
- Glass capillary tubes
- Glovebox or inert atmosphere chamber
- Heat source for sealing capillaries

Procedure:

- Inside a glovebox or inert atmosphere chamber, finely grind the anhydrous **gold tribromide** sample.
- Pack the powdered sample into a glass capillary tube to a height of 2-3 mm.

- Seal the open end of the capillary tube using a flame.
- Place the sealed capillary tube in the melting point apparatus.
- Heat the sample at a controlled rate (e.g., 2 °C/min) near the expected melting point.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid. This range represents the melting point.[8]

Logical Flow for Melting Point Determination

Melting Point Determination of Anhydrous AuBr₃

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Caption: Logical workflow for determining the melting point.

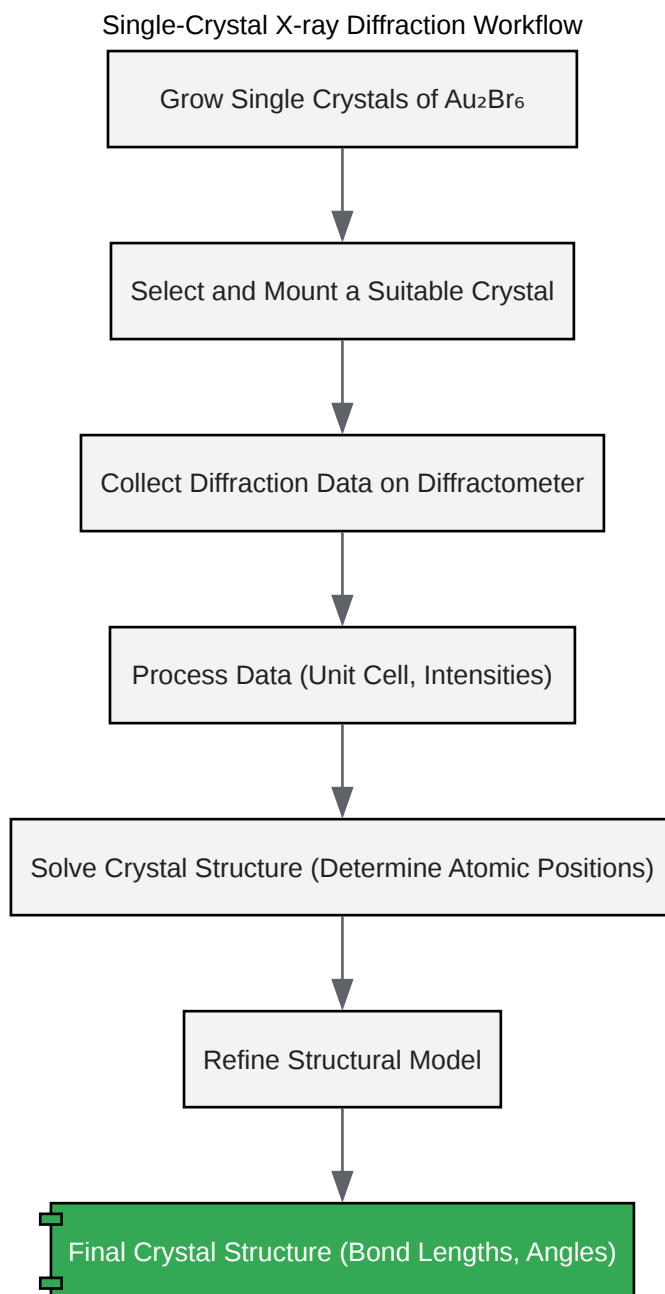
Crystal Structure Determination by Single-Crystal X-ray Diffraction

Determining the precise crystal structure of anhydrous **gold tribromide** requires single-crystal X-ray diffraction.

Procedure:

- Grow suitable single crystals of anhydrous **gold tribromide**, which is the most challenging step. This may be achieved through slow sublimation or crystallization from a non-coordinating solvent in an inert atmosphere.
- Select a well-formed single crystal and mount it on a goniometer head.
- Place the goniometer head on the single-crystal X-ray diffractometer.
- Cool the crystal to a low temperature (e.g., 100 K) to minimize thermal vibrations.
- Collect the diffraction data by rotating the crystal in the X-ray beam.
- Process the collected data to obtain the unit cell parameters and intensity of each reflection.
- Solve the crystal structure using direct methods or Patterson methods to determine the atomic positions.
- Refine the structural model against the experimental data to obtain accurate bond lengths and angles.

Workflow for Crystal Structure Determination



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Caption: Workflow for crystal structure determination.

Thermal Stability Analysis by TGA/DTA

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) can be used to study the thermal decomposition of anhydrous **gold tribromide**.

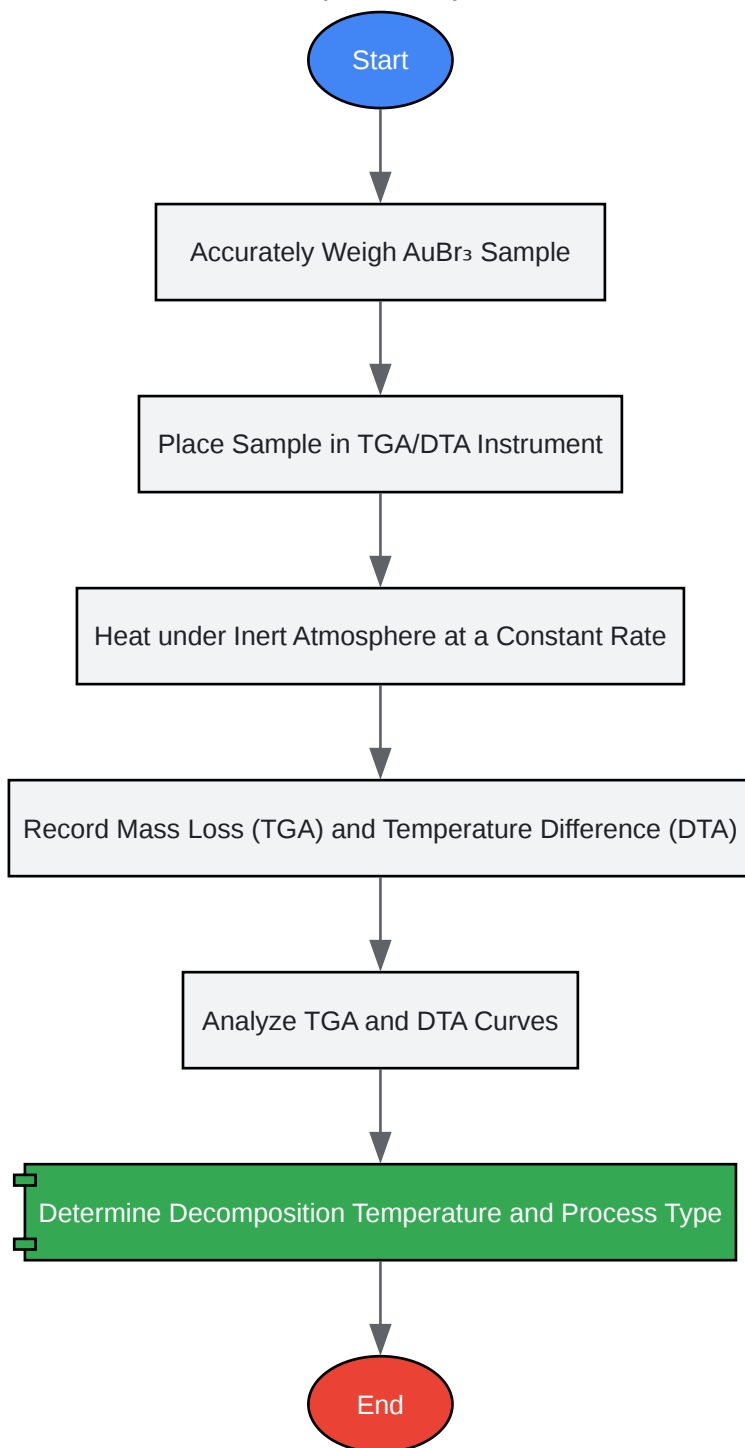
Apparatus:

- Simultaneous TGA/DTA instrument
- Inert gas supply (e.g., nitrogen or argon)
- Sample pans (e.g., alumina)

Procedure:

- Place a small, accurately weighed amount of anhydrous **gold tribromide** into a TGA sample pan.
- Place the pan in the TGA/DTA instrument.
- Heat the sample under a controlled inert atmosphere at a constant heating rate (e.g., 10 °C/min).[9]
- Record the mass loss (TGA curve) and the difference in temperature between the sample and a reference (DTA curve) as a function of temperature.[9][10]
- The TGA curve will show the temperature at which decomposition begins, indicated by a mass loss. The DTA curve will show whether the decomposition is an endothermic or exothermic process.[10]

Logical Flow for TGA/DTA Analysis

TGA/DTA Analysis of Anhydrous AuBr₃[Click to download full resolution via product page](#)

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